

how to avoid oxidation of chlorotris(triphenylphosphine)copper(I) during storage

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Compound of Interest

Compound Name: Chlorotris(triphenylphosphine)copper(I)

Cat. No.: B8251350

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Technical Support Center: Chlorotris(triphenylphosphine)copper(I)

This guide provides researchers, scientists, and drug development professionals with essential information for the proper storage and handling of **chlorotris(triphenylphosphine)copper(I)** to prevent its oxidation.

Frequently Asked Questions (FAQs)

Q1: What is the primary cause of degradation for **chlorotris(triphenylphosphine)copper(I)** during storage?

A1: The primary cause of degradation is oxidation. The copper(I) center is susceptible to oxidation to copper(II), a process often accompanied by the oxidation of the triphenylphosphine ligands to triphenylphosphine oxide (TPPO), especially in the presence of oxygen and moisture.

Q2: What are the ideal atmospheric conditions for storing **chlorotris(triphenylphosphine)copper(I)**?

A2: To prevent oxidation, **chlorotris(triphenylphosphine)copper(I)** must be stored under an inert atmosphere.^[1] High-purity argon or nitrogen gas should be used to displace any air from the storage container.

Q3: What is the recommended temperature for storing this compound?

A3: The recommended storage temperature is room temperature.^{[1][2]}

Q4: Can I store **chlorotris(triphenylphosphine)copper(I)** in a standard laboratory freezer or refrigerator?

A4: While low temperatures can slow the rate of chemical reactions, the primary concern for this compound is exposure to air and moisture. Storing it in a standard freezer or refrigerator without a proper inert atmosphere is not recommended, as temperature fluctuations can cause condensation, introducing moisture that can accelerate degradation. If cooling is necessary, it must be done within a sealed, inert environment.

Q5: What type of container is best for storing **chlorotris(triphenylphosphine)copper(I)**?

A5: The compound should be stored in a tightly sealed container suitable for maintaining an inert atmosphere. Schlenk flasks or sealed ampoules are ideal. The container should be made of a material that does not react with the compound, such as borosilicate glass. For shipping or transferring between labs, sealing the primary container within a second, larger container that is also purged with an inert gas can provide additional protection.

Q6: How can I tell if my sample of **chlorotris(triphenylphosphine)copper(I)** has started to oxidize?

A6: Pure **chlorotris(triphenylphosphine)copper(I)** is a white to off-white solid.^[2] A noticeable change in color, such as the appearance of a green or blue tint, can be an indicator of oxidation to copper(II) species. Spectroscopic methods, such as UV-Vis or EPR spectroscopy, can also be used to detect the presence of copper(II).

Troubleshooting Guide

Problem	Possible Cause	Solution
The solid has developed a greenish tint.	Oxidation of the copper(I) center to copper(II).	The compound has likely degraded and may not be suitable for your experiment. It is best to use a fresh, unoxidized sample. To prevent this in the future, ensure storage is strictly under an inert atmosphere.
The compound is difficult to dissolve or gives unexpected reaction results.	The presence of triphenylphosphine oxide (TPPO) or other degradation products.	The purity of the compound is compromised. Consider purifying the compound by recrystallization under inert conditions if possible, or obtain a new batch.
Condensation is observed inside the storage container.	Improper sealing or temperature fluctuations leading to moisture ingress.	Immediately transfer the compound to a new, dry container under a rigorously inert atmosphere. Ensure the new container is properly sealed. Avoid storing in areas with significant temperature swings.

Data Presentation

Parameter	Recommendation	Rationale
Storage Temperature	Room Temperature	Avoids potential condensation issues from temperature cycling.
Atmosphere	Inert Gas (Argon or Nitrogen)	Prevents oxidation of the copper(I) center and triphenylphosphine ligands.
Container	Tightly Sealed Glassware (e.g., Schlenk flask, ampoule)	Provides a barrier against air and moisture.
Light Exposure	Protect from Light	Minimizes potential light-induced degradation pathways.

Experimental Protocols

Protocol for Long-Term Storage of Chlorotris(triphenylphosphine)copper(I)

Objective: To store solid **chlorotris(triphenylphosphine)copper(I)** in a manner that minimizes oxidation and maintains its purity over an extended period.

Materials:

- **Chlorotris(triphenylphosphine)copper(I)** solid
- Schlenk flask or glass ampoule
- High-vacuum grease (for Schlenk flask)
- Source of high-purity argon or nitrogen
- Schlenk line or glovebox
- Heating mantle or heat gun

- Vacuum pump

Procedure:

- Prepare the Storage Vessel:
 - Thoroughly clean and dry a Schlenk flask or glass ampoule.
 - Heat the glassware under vacuum using a heating mantle or heat gun to remove any adsorbed moisture.
 - Allow the glassware to cool to room temperature under a dynamic vacuum or by backfilling with inert gas.
- Transfer the Compound (in a Glovebox):
 - Transfer the desired amount of **chlorotris(triphenylphosphine)copper(I)** into the prepared Schlenk flask or ampoule inside a glovebox with a low-oxygen (<1 ppm) and low-moisture (<1 ppm) atmosphere.
 - If using a Schlenk flask, lightly grease the ground glass joint and seal with a glass stopper.
 - If using an ampoule, prepare it for flame sealing.
- Transfer the Compound (using a Schlenk Line):
 - If a glovebox is not available, the transfer can be performed on a Schlenk line under a positive pressure of inert gas.
 - Connect the prepared Schlenk flask to the Schlenk line and evacuate and backfill with inert gas at least three times.
 - Under a positive flow of inert gas, quickly remove the stopper and add the solid **chlorotris(triphenylphosphine)copper(I)**.
 - Immediately reseal the flask.
- Final Sealing:

- For Schlenk Flasks: Ensure the stopper is securely seated. Wrap the joint with Parafilm for an extra layer of protection against air ingress.
- For Ampoules: While under a positive pressure of inert gas or under vacuum, carefully seal the neck of the ampoule using a torch.
- Labeling and Storage:
 - Clearly label the container with the compound name, date, and any other relevant information.
 - Store the sealed container in a dark, room-temperature location, such as a cabinet or desiccator within the lab.

Protocol for Assessing the Purity of Stored Chlorotris(triphenylphosphine)copper(I) via UV-Vis Spectroscopy

Objective: To qualitatively assess the extent of oxidation in a sample of **chlorotris(triphenylphosphine)copper(I)** by detecting the presence of Cu(II) species.

Materials:

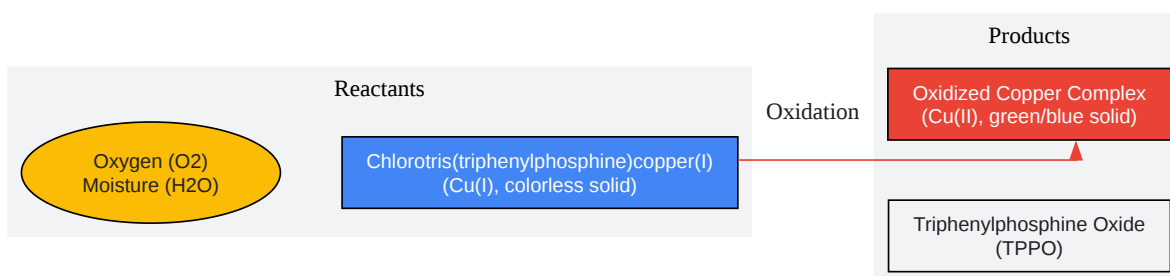
- Stored sample of **chlorotris(triphenylphosphine)copper(I)**
- Degassed spectrophotometric grade solvent (e.g., dichloromethane or chloroform)
- UV-Vis spectrophotometer
- Quartz cuvettes with septa
- Glovebox or Schlenk line
- Gas-tight syringes and needles

Procedure:

- Prepare the Sample Solution (in a Glovebox or on a Schlenk Line):

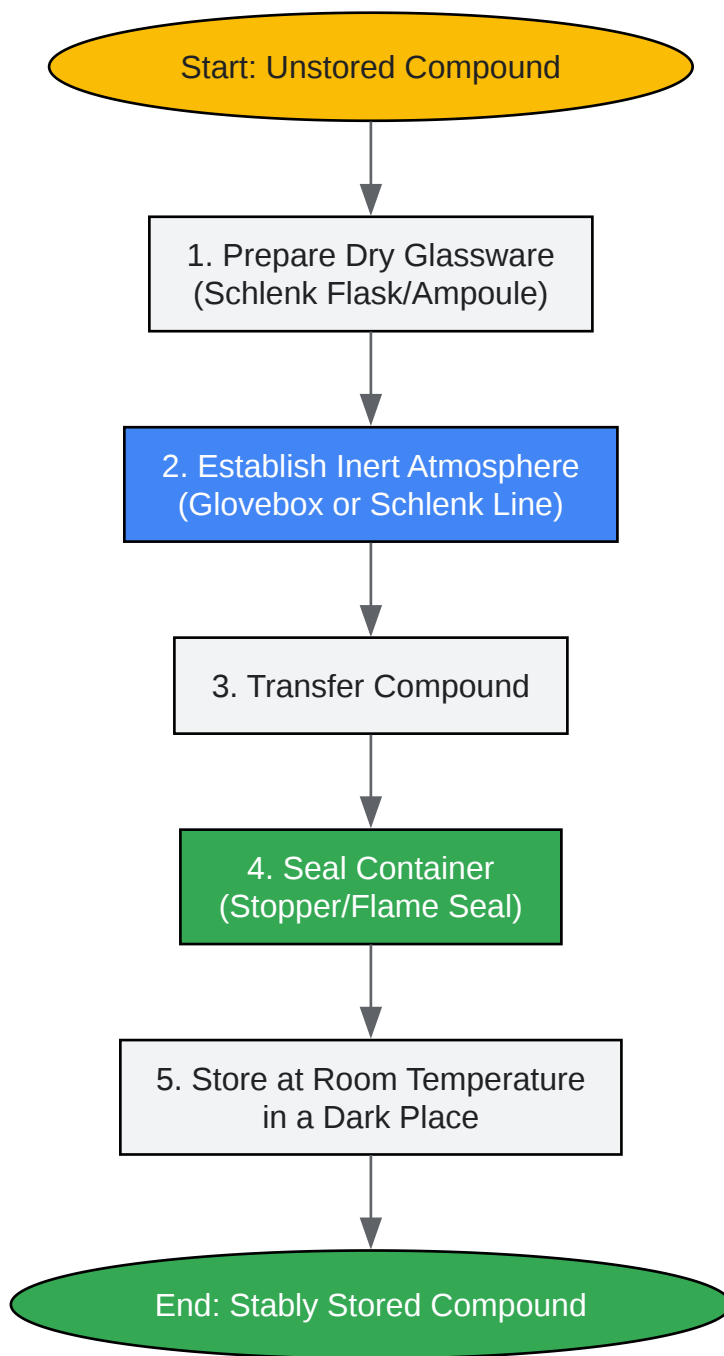
- In an inert atmosphere, accurately weigh a small amount of the **chlorotris(triphenylphosphine)copper(I)** sample.
- Dissolve the sample in a known volume of degassed solvent to a suitable concentration (typically in the micromolar to millimolar range).
- Using a gas-tight syringe, transfer the solution to a quartz cuvette that has been sealed with a septum and purged with inert gas.
- Acquire the UV-Vis Spectrum:
 - Place the cuvette in the UV-Vis spectrophotometer.
 - Record the absorbance spectrum over a range of approximately 300-800 nm.
- Analyze the Spectrum:
 - Pure copper(I) complexes are typically colorless or pale yellow and do not exhibit significant d-d transitions in the visible region.
 - The presence of a broad, weak absorbance band in the 600-800 nm region is indicative of the d-d transitions of copper(II) species, suggesting that oxidation has occurred. The intensity of this band can give a qualitative indication of the extent of degradation.

Visualizations



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Caption: Oxidation pathway of **chlorotris(triphenylphosphine)copper(I)**.



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Caption: Recommended workflow for the storage of **chlorotris(triphenylphosphine)copper(I)**.

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References

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